

Crystallization techniques for pyridinyl-morpholine derivatives

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Compound of Interest

Compound Name: (S)-2-(pyridin-3-yl)morpholine

Cat. No.: B1648969

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Sources

- [1. Deconvolution of Buparlisib's mechanism of action defines specific PI3K and tubulin inhibitors for therapeutic intervention - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Crystal structure of 3-\(morpholin-4-yl\)-1-phenyl-3-\(pyridin-2-yl\)propan-1-one - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. US11414404B2 - Compounds for the treatment of BRAF-associated diseases and disorders - Google Patents \[patents.google.com\]](#)
- [4. journals.iucr.org \[journals.iucr.org\]](#)
- [5. journals.iucr.org \[journals.iucr.org\]](#)
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- [7. WO2022043865A1 - Crystalline form of heterobicyclic compound - Google Patents \[patents.google.com\]](#)
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